

Application Note: Solid-Phase Extraction Protocol for Benzophenones Using a Deuterated Standard

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Compound of Interest

Compound Name: 2,3,4-Trihydroxybenzophenone-d5

Cat. No.: B15557055

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Audience: Researchers, scientists, and drug development professionals.

Introduction Benzophenones (BPs) are a class of aromatic ketones widely used as UV filters in sunscreens, personal care products, and as photoinitiators in food packaging inks.[1][2][3] Due to their potential endocrine-disrupting effects and widespread presence in the environment, there is a significant need for sensitive and reliable analytical methods to monitor their levels in various matrices.[4] Solid-phase extraction (SPE) is a robust sample preparation technique used to isolate and concentrate benzophenones from complex samples like water, wastewater, and biological fluids.[5][6] The use of a deuterated internal standard, such as benzophenone-d10, is crucial for accurate quantification as it corrects for analyte loss during sample preparation and compensates for matrix effects during analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][7]

This application note provides a detailed protocol for the extraction of various benzophenones from aqueous samples using SPE with a deuterated internal standard.

Experimental Protocol

This protocol is a generalized procedure and may require optimization based on the specific sample matrix and target analytes.

1. Materials and Reagents

- SPE Cartridges: Oasis HLB (Hydrophilic-Lipophilic Balanced) or C18 cartridges (e.g., 500 mg, 6 mL)[8][9]
- Solvents: HPLC-grade Methanol (MeOH), Acetonitrile (ACN), Dichloromethane, Ethyl Acetate, and Ultrapure Water[3][5][10]
- Reagents: Formic acid, Ammonium acetate[11][12]
- Standards: Analytical standards of target benzophenones (e.g., BP-1, BP-3, BP-8) and deuterated internal standard (e.g., Benzophenone-d10)[3][13]
- Equipment: SPE vacuum manifold, nitrogen evaporator, vortex mixer, analytical balance, volumetric flasks, and pipettes.

2. Standard Solution Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve 10 mg of each benzophenone standard and benzophenone-d10 in 10 mL of methanol to create individual stock solutions.
- Working Standard Solution (10 µg/mL): Prepare a mixed working solution of all target benzophenones by diluting the stock solutions in methanol.
- Internal Standard (IS) Spiking Solution (1 µg/mL): Dilute the benzophenone-d10 stock solution in methanol. The final concentration should be appropriate for the expected analyte levels in the samples.[14]

3. Sample Preparation

- Collect 250 mL of the aqueous sample (e.g., river water, wastewater effluent).
- If the sample contains suspended solids, centrifuge or filter it to prevent clogging the SPE cartridge.[10]

- Spike the sample with a known volume of the Internal Standard (IS) Spiking Solution (e.g., 25 µL of 1 µg/mL benzophenone-d10).
- Adjust the sample pH if necessary. For some benzophenones, adjusting the pH to acidic values (e.g., pH 3 with formic acid) can improve retention on reversed-phase sorbents.[4]

4. Solid-Phase Extraction Procedure

- Cartridge Conditioning:
 - Place the SPE cartridges on the vacuum manifold.
 - Wash the cartridges sequentially with 5 mL of ethyl acetate, 5 mL of methanol, and 5 mL of ultrapure water.[5] Do not allow the sorbent to dry out between steps.
- Sample Loading:
 - Load the prepared 250 mL sample onto the conditioned cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of ultrapure water to remove polar interferences.
 - Dry the cartridge under vacuum for 15-20 minutes to remove residual water.
- Elution:
 - Place collection vials inside the manifold.
 - Elute the retained benzophenones and the internal standard by passing 2 x 4 mL of a suitable elution solvent (e.g., methanol, acetonitrile, or a mixture of methanol and acetone (1:1 v/v)) through the cartridge.[4][5] Allow the solvent to soak the sorbent for a few minutes before applying vacuum.
- Eluate Concentration and Reconstitution:

- Evaporate the collected eluate to near dryness under a gentle stream of nitrogen at 40°C. [\[15\]](#)
- Reconstitute the residue in 1.0 mL of a solvent compatible with the analytical instrument (e.g., acetonitrile or mobile phase). [\[10\]](#)
- Vortex the vial to ensure the residue is fully dissolved and transfer the solution to an autosampler vial for GC-MS or LC-MS/MS analysis.

Data Presentation

The performance of the SPE method is typically evaluated based on recovery, precision, and detection limits.

Table 1: Recovery of Benzophenones using Different SPE Sorbents

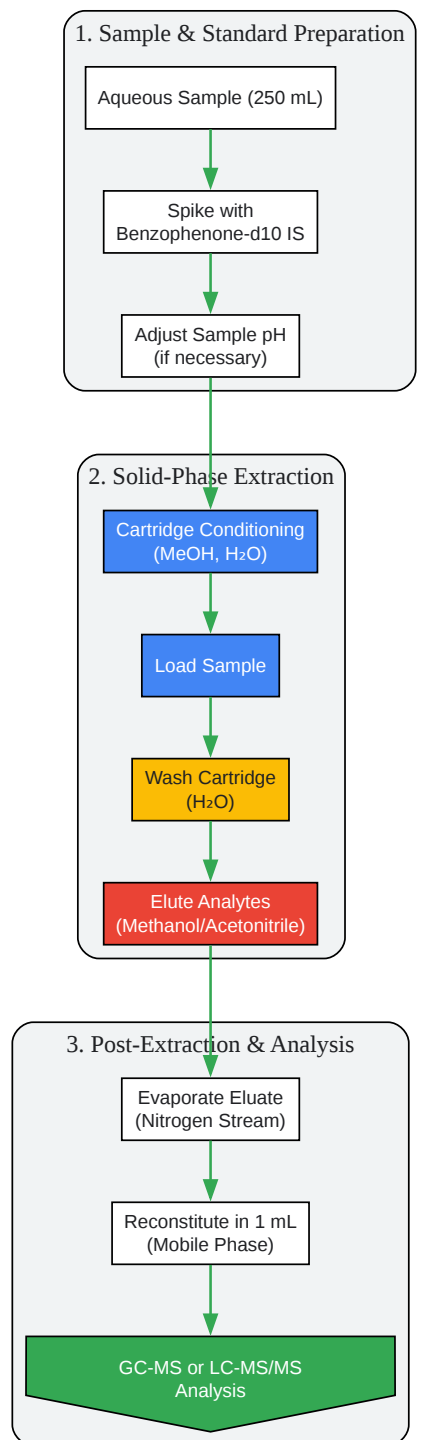
Analyte	SPE Sorbent	Matrix	Average Recovery (%)	Reference
Benzophenone-3 (BP-3)	C18	Natural Water	95 - 97%	[9]
Multiple BPs	C18	River Water	80 - 86%	[4] [5]
Multiple BPs	Oasis HLB	Water	91 - 96%	[8] [16]
Multiple BPs	Strata C18	Water	81.9 - 96.4%	[11]
Multiple BPs	Strata-X	Water	74.0 - 82.6%	[11]
BP-1, BP-3, BP-8	C18	Water	101 - 107%	[17]

Table 2: Typical Method Detection and Quantification Limits

Analyte(s)	Analytical Method	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Reference
Eight BP derivatives	GC-MS	0.1 - 1.9 ng/L	Not Specified	[8] [16]
Six BP-type UV absorbers	GC-MS	Not Specified	1.5 - 5.0 ng/L	[18]
BP-1, BP-3, BP-8	GC-MS	34 - 67 ng/L	Not Specified	[17]
Parabens & BPs	HPLC-UV	1.20 - 4.67 µg/L	Not Specified	[19]
Eleven UV filters	LC-MS/MS	0.1 - 5 ng/L	Not Specified	[11]

Workflow Visualization

The following diagram illustrates the complete workflow for the solid-phase extraction of benzophenones.



SPE Workflow for Benzophenone Analysis

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Caption: SPE workflow for benzophenone extraction and analysis.

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